

An In-Depth Technical Guide to Boc-L-Isoleucinol: From Procurement to Application

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Compound of Interest

Compound Name: *boc-Isoleucinol*
CAS No.: 106946-74-1
Cat. No.: B009806

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Abstract

N-tert-butoxycarbonyl-L-isoleucinol (Boc-L-isoleucinol) is a pivotal chiral building block in modern organic synthesis and medicinal chemistry. As a protected amino alcohol derived from the essential amino acid L-isoleucine, its unique stereochemistry and the stability of the Boc protecting group make it an indispensable tool for constructing complex, enantiomerically pure molecules. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of Boc-L-isoleucinol, covering its physicochemical properties, commercial sourcing and price analysis, essential quality control methodologies, and a detailed experimental protocol for a representative synthetic transformation. The objective is to equip scientists with the necessary technical knowledge to confidently procure, validate, and effectively utilize this versatile reagent in their research endeavors.

Introduction to Boc-L-isoleucinol: A Chiral Synthetic Cornerstone

Boc-L-isoleucinol, identified by CAS Number 106946-74-1, is the N-Boc protected derivative of L-isoleucinol. The tert-butoxycarbonyl (Boc) group serves as a robust protecting group for the

primary amine, preventing its participation in undesired side reactions during synthetic sequences.[1] This protection is stable under a variety of reaction conditions but can be readily removed under mild acidic conditions, such as with trifluoroacetic acid (TFA), a strategy fundamental to peptide synthesis and multi-step organic synthesis.[2]

The true value of Boc-L-isoleucinol lies in its dual functionality as both a protected amine and a primary alcohol, coupled with the fixed stereochemistry of the L-isoleucine backbone. This makes it a highly sought-after chiral building block for synthesizing bioactive compounds, including peptide mimics, enzyme inhibitors, and other complex molecular architectures where precise stereochemical control is paramount for biological activity.[1]

Physicochemical & Structural Properties

A thorough understanding of a reagent's properties is the foundation of its effective use. The key characteristics of Boc-L-isoleucinol are summarized below.

Property	Value	Source(s)
IUPAC Name	tert-butyl N-[(2S,3S)-1-hydroxy-3-methylpentan-2-yl]carbamate	[3]
CAS Number	106946-74-1	[1][3]
Molecular Formula	C ₁₁ H ₂₃ NO ₃	[1][3]
Molecular Weight	217.3 g/mol	[1]
Appearance	Colorless to light-colored viscous liquid	[1][3]
Purity	Typically ≥95% to ≥98%	[1][3]
Optical Rotation	[α] _{D20} = -24 ± 2° (c=1 in CHCl ₃)	[1]
Storage Conditions	0-8 °C, desiccated	[1]

Commercial Suppliers and Pricing Analysis

The procurement of high-quality starting materials is a critical, often overlooked, aspect of successful research. The following table provides a comparative analysis of commercial suppliers for Boc-L-isoleucinol, compiled from publicly available catalog data. Prices are subject to change and should be verified with the supplier.

Supplier	Catalog Number	Purity	Quantity	Price (USD, Approx.)
Thermo Scientific Chemicals	L19351	≥96.0% (GC)	5 g	\$240.65 - \$267.00
Chem-Impex	32160	≥98% (Assay)	1 g	Request Quote
Chem-Impex	32160	≥98% (Assay)	5 g	Request Quote

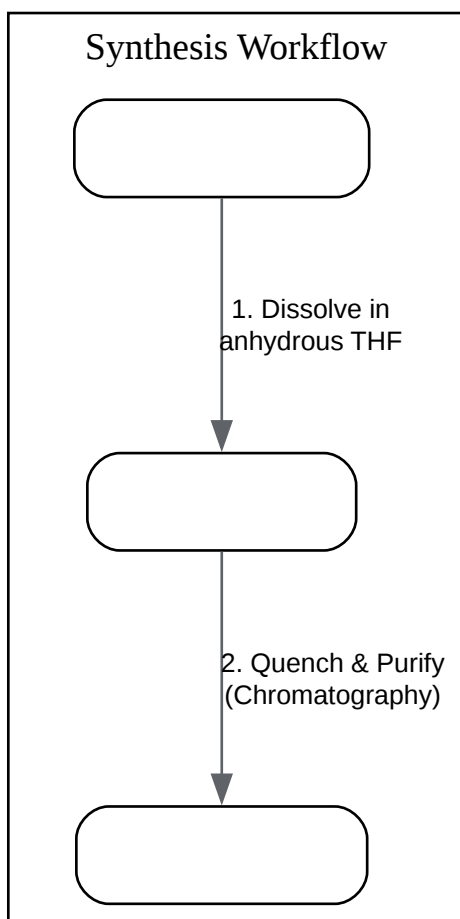
Note: Pricing is based on data from early 2026 and is intended for comparative purposes only. Researchers should request current quotes for bulk quantities.

Synthesis Rationale and Quality Control: A Self-Validating System

While researchers typically purchase Boc-L-isoleucinol, understanding its synthesis and the methods for quality verification is essential for ensuring experimental reproducibility.

Synthetic Rationale

Boc-L-isoleucinol is most commonly synthesized via the reduction of its corresponding carboxylic acid, N-Boc-L-isoleucine (CAS 13139-16-7). This transformation is a standard procedure in organic chemistry, often employing reducing agents like borane complexes (e.g., $\text{BH}_3\cdot\text{THF}$) or lithium aluminium hydride (LiAlH_4). The choice of reagent depends on scale and functional group tolerance. The workflow ensures the retention of the critical stereochemistry at both chiral centers.



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Caption: Simplified workflow for the synthesis of Boc-L-isoleucinol.

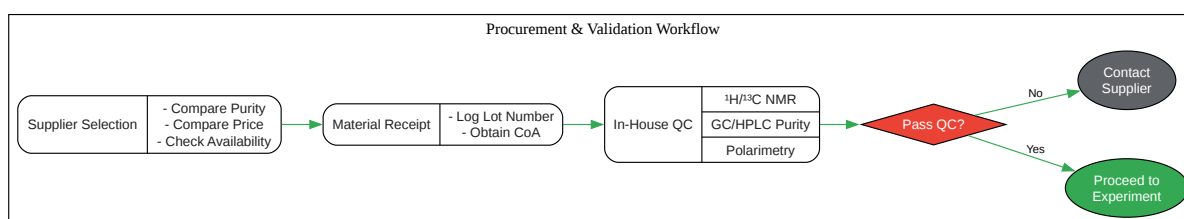
Quality Control and In-House Validation

Trust in a commercial reagent is established through rigorous analytical validation. Upon receiving a shipment of Boc-L-isoleucinol, it is best practice to perform in-house checks to verify its identity and purity against the supplier's Certificate of Analysis (CoA).

- Structural Confirmation (NMR Spectroscopy): Nuclear Magnetic Resonance (NMR) is the gold standard for structural elucidation.^[4]
 - ¹H NMR: Should confirm the presence of the Boc group (a large singlet at ~1.4 ppm), the characteristic alkyl protons of the isoleucine side chain, and the diastereotopic protons of the -CH₂OH group.

- ^{13}C NMR: Will verify the number of unique carbon atoms, including the carbonyl of the Boc group (~156 ppm), the quaternary carbon of the t-butyl group (~80 ppm), and the hydroxymethyl carbon (~65 ppm).
- Purity Assessment (Chromatography):
 - Gas Chromatography (GC): As indicated by suppliers like Thermo Scientific, GC is an effective method for assessing the purity of this relatively volatile compound.[3] A single major peak indicates high purity.
 - High-Performance Liquid Chromatography (HPLC): For less volatile derivatives or for cross-validation, reversed-phase HPLC can also be used to determine purity, often reported as a percentage of the area under the curve (AUC).
- Optical Rotation: A polarimetry measurement should be consistent with the literature and supplier specifications to confirm the enantiomeric integrity of the compound.[1]

This multi-faceted analytical approach creates a self-validating system, ensuring that the material used in subsequent experiments is of known and reliable quality.



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Caption: Logical workflow for the procurement and validation of Boc-L-isoleucinol.

Applications in Drug Discovery and Development

The primary utility of Boc-L-isoleucinol is as a chiral precursor. The primary alcohol can be readily oxidized to the corresponding aldehyde, Boc-L-isoleucinal, a key intermediate for synthesizing peptidyl aldehyde protease inhibitors. Alternatively, the alcohol can be functionalized to introduce other groups or used in coupling reactions. Its role is crucial in developing novel therapeutics where specific stereoisomers are required for efficacy.^[1]

Experimental Protocol: Oxidation to Boc-L-isoleucinal via Dess-Martin Periodinane

This protocol describes a reliable, lab-scale oxidation of Boc-L-isoleucinol to its corresponding aldehyde. The use of Dess-Martin periodinane (DMP) is favored for its mild conditions and high yields.

Disclaimer: This protocol is for informational purposes only. All laboratory work should be conducted by trained professionals in a suitable chemical fume hood with appropriate personal protective equipment (PPE).

Materials:

- Boc-L-isoleucinol (1.0 eq)
- Dess-Martin Periodinane (DMP) (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$), 10% aqueous solution
- Magnesium sulfate (MgSO_4), anhydrous
- Round-bottom flask, magnetic stirrer, nitrogen inlet

Procedure:

- **Setup:** To a flame-dried round-bottom flask under a nitrogen atmosphere, add Boc-L-isoleucinol (1.0 eq) and dissolve in anhydrous DCM (approx. 0.1 M solution).
- **Cooling:** Cool the solution to 0 °C using an ice-water bath. This is crucial to control the reaction exotherm.
- **Addition of Oxidant:** Add Dess-Martin periodinane (1.5 eq) to the stirred solution in one portion.
- **Reaction:** Allow the reaction mixture to warm slowly to room temperature and stir for 1-2 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching:** Upon completion, cool the reaction back to 0 °C. Quench the reaction by adding saturated NaHCO₃ solution and 10% Na₂S₂O₃ solution. Stir vigorously for 15-20 minutes until the layers are clear.
- **Workup:** Transfer the mixture to a separatory funnel. Separate the layers and extract the aqueous layer twice with DCM.
- **Washing:** Combine the organic layers and wash with saturated NaHCO₃ solution, followed by brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude Boc-L-isoleucinal.
- **Purification:** The crude product is often pure enough for subsequent steps. If necessary, purify by flash column chromatography on silica gel using a hexane/ethyl acetate gradient.

Conclusion

Boc-L-isoleucinol is more than a mere chemical reagent; it is an enabling tool for the synthesis of stereochemically complex molecules that drive innovation in pharmaceutical and biochemical research. Its commercial availability allows scientists to bypass preparatory steps, focusing instead on novel molecular design. By adhering to a rigorous validation workflow encompassing spectroscopic and chromatographic techniques, researchers can ensure the

integrity of their starting material, laying a trustworthy foundation for the synthesis of the next generation of therapeutic agents.

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